

# Pyridine-2-carboxylic Anhydride: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Pyridine-2-carboxylic anhydride*

Cat. No.: *B102562*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Pyridine-2-carboxylic anhydride** (CAS No. 16837-39-1) is not readily available in public databases. The following guide has been compiled based on safety information for structurally similar compounds, including Picolinic Acid (Pyridine-2-carboxylic acid), 2,3-Pyridinedicarboxylic anhydride, and general principles for handling chemical anhydrides. Researchers and drug development professionals should treat this information as a guideline and perform a thorough risk assessment before handling this compound.

This technical guide provides an in-depth overview of the potential hazards, safety precautions, and handling procedures for **Pyridine-2-carboxylic anhydride**. The information is intended for researchers, scientists, and professionals in drug development who may work with this compound.

## Hazard Identification and Classification

Based on data from related pyridine carboxylic acid derivatives, **Pyridine-2-carboxylic anhydride** is anticipated to be a hazardous substance. The primary hazards are expected to be:

- Skin Corrosion/Irritation: Likely to cause skin irritation upon contact.<sup>[1][2]</sup> Prolonged or repeated exposure may lead to dermatitis.
- Serious Eye Damage/Irritation: Expected to cause serious eye irritation or damage.<sup>[1][2][3]</sup>

- Respiratory Tract Irritation: Inhalation of dust or fumes may cause respiratory tract irritation.  
[\[1\]](#)[\[2\]](#)
- Harmful if Swallowed: Oral ingestion may be harmful.[\[3\]](#)[\[4\]](#)

Table 1: GHS Hazard Classification (Inferred)

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1/2A	H318/H319: Causes serious eye damage/irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Note: This classification is inferred from structurally similar compounds and should be used for guidance only.

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **Pyridine-2-carboxylic Anhydride**

Property	Value
CAS Number	16837-39-1
Molecular Formula	C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	228.2 g/mol
Appearance	Solid (form may vary)
Melting Point	Not available
Boiling Point	Not available
Solubility	Likely reacts with water
Stability	Moisture sensitive.[1] Stable under recommended storage conditions.

## Exposure Controls and Personal Protection

To minimize exposure and ensure personnel safety, a hierarchy of controls should be implemented.

### Engineering Controls

- Ventilation: Work with **Pyridine-2-carboxylic anhydride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Eyewash Stations and Safety Showers: Eyewash stations and safety showers must be readily accessible in the immediate work area.[1]

### Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.[1][3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or chemical-resistant apron should be worn to prevent skin contact.[1][6]

- Respiratory Protection: If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used.[1]

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